

BMS-935177 Technical Support Center: Troubleshooting Solubility Issues

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Compound of Interest

Compound Name: BMS-935177

Cat. No.: B15576437

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This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing solubility challenges encountered when working with the Bruton's tyrosine kinase (BTK) inhibitor, **BMS-935177**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **BMS-935177**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **BMS-935177**.^{[1][2][3][4]} It is soluble in DMSO at concentrations up to 100 mg/mL.^{[2][3]} For optimal results, use fresh, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^{[1][3]}

Q2: How should I store the **BMS-935177** stock solution?

A2: Store DMSO stock solutions at -20°C for up to one year or at -80°C for up to two years.^[1] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q3: I am observing precipitate formation when diluting my DMSO stock solution in an aqueous medium for my in vitro assay. What should I do?

A3: This is a common issue due to the low aqueous solubility of **BMS-935177**.^[3] To address this, ensure the final concentration of DMSO in your aqueous buffer is as low as possible while

maintaining solubility, typically not exceeding 1% for most cell-based assays. If precipitation persists, consider preparing intermediate dilutions in DMSO before the final dilution into your aqueous buffer. Sonication after dilution may also help to dissolve minor precipitates.^[1]

Q4: My compound's potency in my cell-based assay is lower than expected. Could this be related to solubility?

A4: Yes, poor solubility in the assay medium can lead to a lower effective concentration of the compound than intended, resulting in reduced apparent potency. Before adding the compound to your cells, visually inspect the final diluted solution for any signs of precipitation.

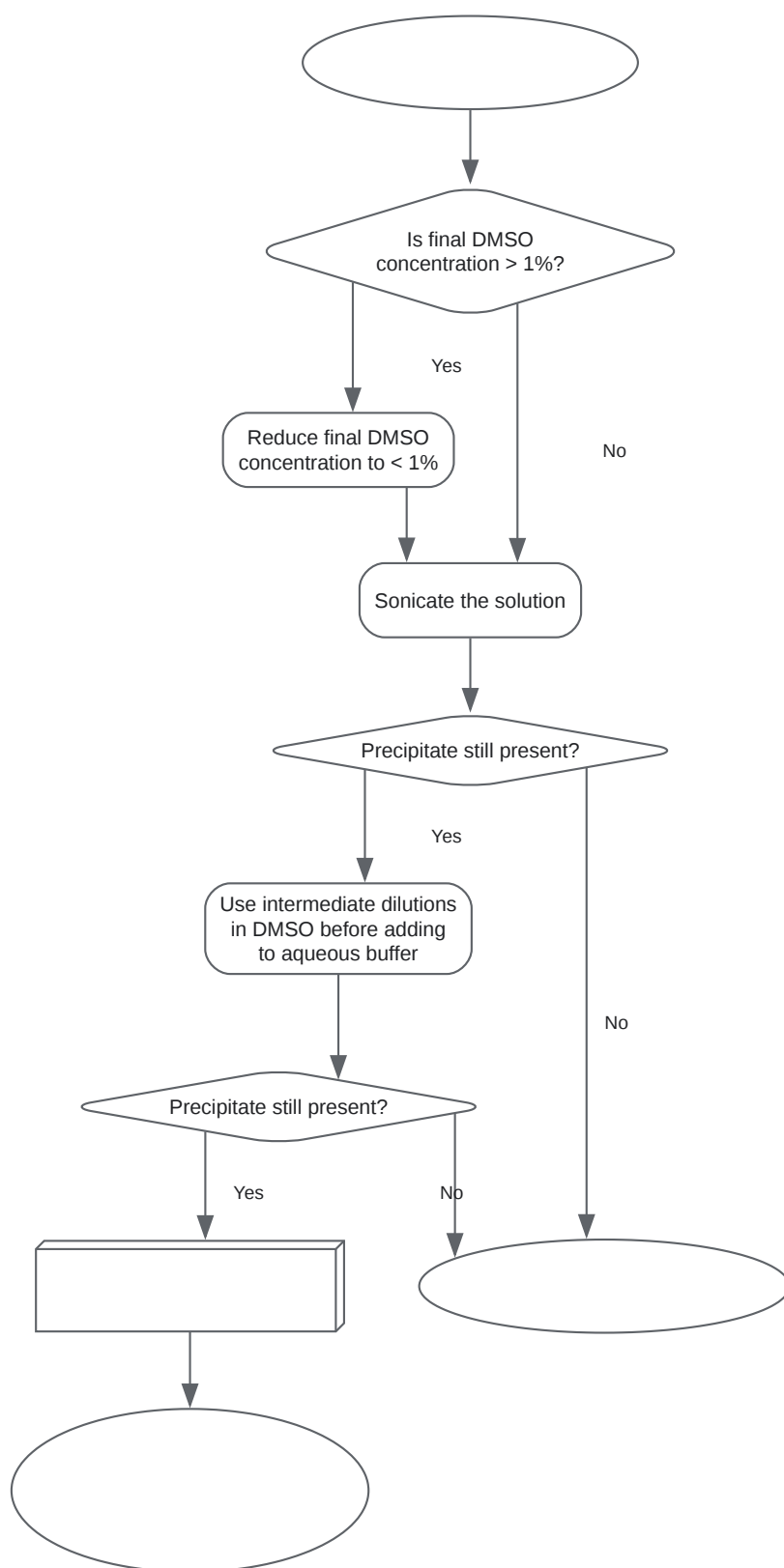
Q5: How can I formulate **BMS-935177** for in vivo animal studies?

A5: Due to its low aqueous solubility, a co-solvent system is typically required for in vivo formulations.^{[1][2]} Common formulations involve a combination of DMSO, PEG300, Tween-80, and saline or a suspension in vehicles like CMC-Na.^{[1][2]} It is recommended to prepare these formulations freshly for each use.^[1]

Troubleshooting Guide: Insolubility in Aqueous Media

Issue: Precipitate forms when diluting a DMSO stock solution of **BMS-935177** into an aqueous buffer for an experiment.

This workflow outlines a systematic approach to troubleshooting and resolving this common solubility issue.



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Troubleshooting workflow for **BMS-935177** precipitation.

Quantitative Solubility Data

The following tables summarize the solubility of **BMS-935177** in various solvents and formulations.

Table 1: Solubility in Common Solvents

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100[2][3]	198.98[2][3]	Use fresh, anhydrous DMSO.[1][3] Warming and sonication may be required.[1]
Ethanol	100[2]	198.98[2]	-
Water	Insoluble[2][4]	-	-

Table 2: Example Formulations for In Vivo Studies

Formulation Components (% v/v)	Final BMS-935177 Concentration	Resulting Solution
5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O[2]	5.0 mg/mL (9.95 mM)[2]	Clear Solution[2]
5% DMSO, 95% Corn Oil[2]	0.5 mg/mL (0.99 mM)[2]	Clear Solution[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[1]	3.75 mg/mL (7.46 mM)[1]	Clear Solution[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)[1]	3.75 mg/mL (7.46 mM)[1]	Suspended Solution[1]
CMC-Na	\geq 5 mg/mL[2]	Homogeneous Suspension[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **BMS-935177** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

Procedure:

- Allow the vial of **BMS-935177** to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, to make 1 mL of a 10 mM solution from 5.0256 mg of **BMS-935177** (MW: 502.56 g/mol), add 1 mL of DMSO.
- Vortex the solution to aid in dissolution. If necessary, sonicate the solution or warm it to 60°C to ensure the compound is fully dissolved.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[1\]](#)

Protocol 2: Preparation of a Co-Solvent Formulation for In Vivo Oral Administration

This protocol provides an example for preparing a clear solution for oral gavage.

Materials:

- **BMS-935177**
- DMSO
- PEG300
- Tween-80

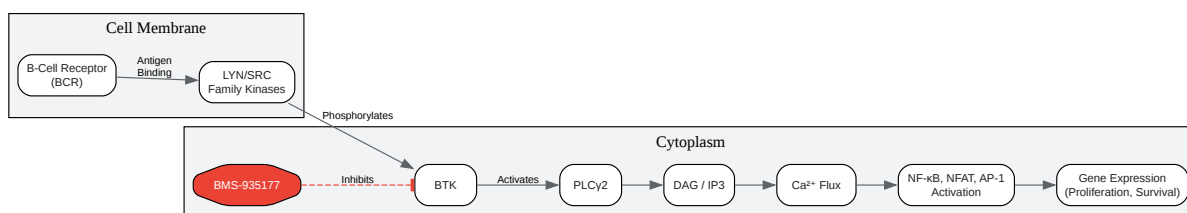
- Saline (0.9% NaCl in water)

Procedure:

- Prepare a concentrated stock solution of **BMS-935177** in DMSO (e.g., 37.5 mg/mL).^[1]
- To prepare a 1 mL working solution with a final concentration of 3.75 mg/mL:
 - In a sterile microcentrifuge tube, add 400 µL of PEG300.^[1]
 - Add 100 µL of the 37.5 mg/mL **BMS-935177** DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.^[1]
 - Add 50 µL of Tween-80 to the mixture and mix until uniform.^[1]
 - Add 450 µL of saline to the mixture and vortex until a clear solution is obtained.^[1]
- This formulation should be prepared fresh on the day of use.^[1]

Signaling Pathway

BMS-935177 is a potent and reversible inhibitor of Bruton's tyrosine kinase (BTK).^{[1][3][5]} BTK is a critical component of the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival.^[6]



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Simplified BTK Signaling Pathway and Inhibition by **BMS-935177**.**Need Custom Synthesis?**

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